

N-Methyllindcarpine: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Methyllindcarpine*

Cat. No.: *B15589377*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **N-Methyllindcarpine**, an aporphine alkaloid of interest to researchers, scientists, and drug development professionals. This document outlines its fundamental properties, and although specific experimental data is limited, it contextualizes its potential biological significance within the broader class of aporphine alkaloids.

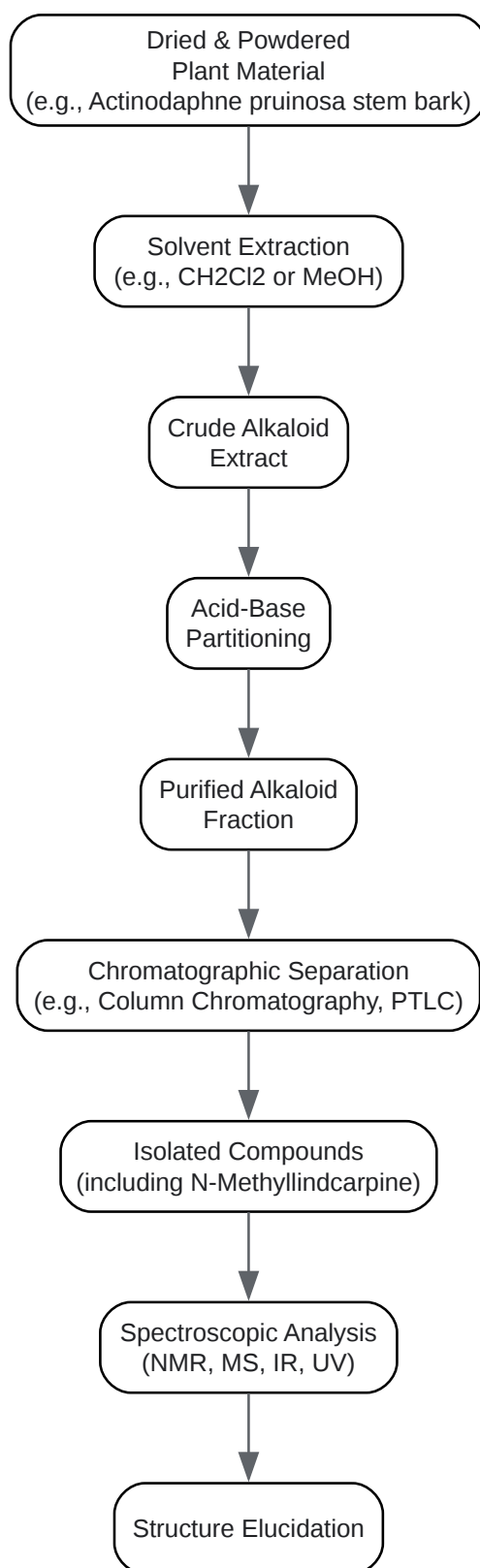
Core Compound Properties

N-Methyllindcarpine is chemically identified by the following properties:

Property	Value	Source
CAS Number	14028-97-8	ChemicalBook
Molecular Weight	327.37 g/mol	ChemicalBook

Natural Occurrence and Isolation

N-Methyllindcarpine is a naturally occurring compound found in the plant kingdom. It has been isolated from the stem bark of *Actinodaphne pruinosa*, a tree belonging to the Lauraceae family.[1][2] The genus *Actinodaphne* is known for producing a variety of isoquinoline alkaloids, including other aporphines.[1][3][4][5] While a specific, detailed protocol for the isolation of **N-Methyllindcarpine** is not readily available in published literature, a general workflow for the extraction of aporphine alkaloids from plant material can be described.



[Click to download full resolution via product page](#)

Figure 1: Generalized workflow for the isolation and identification of aporphine alkaloids from plant sources.

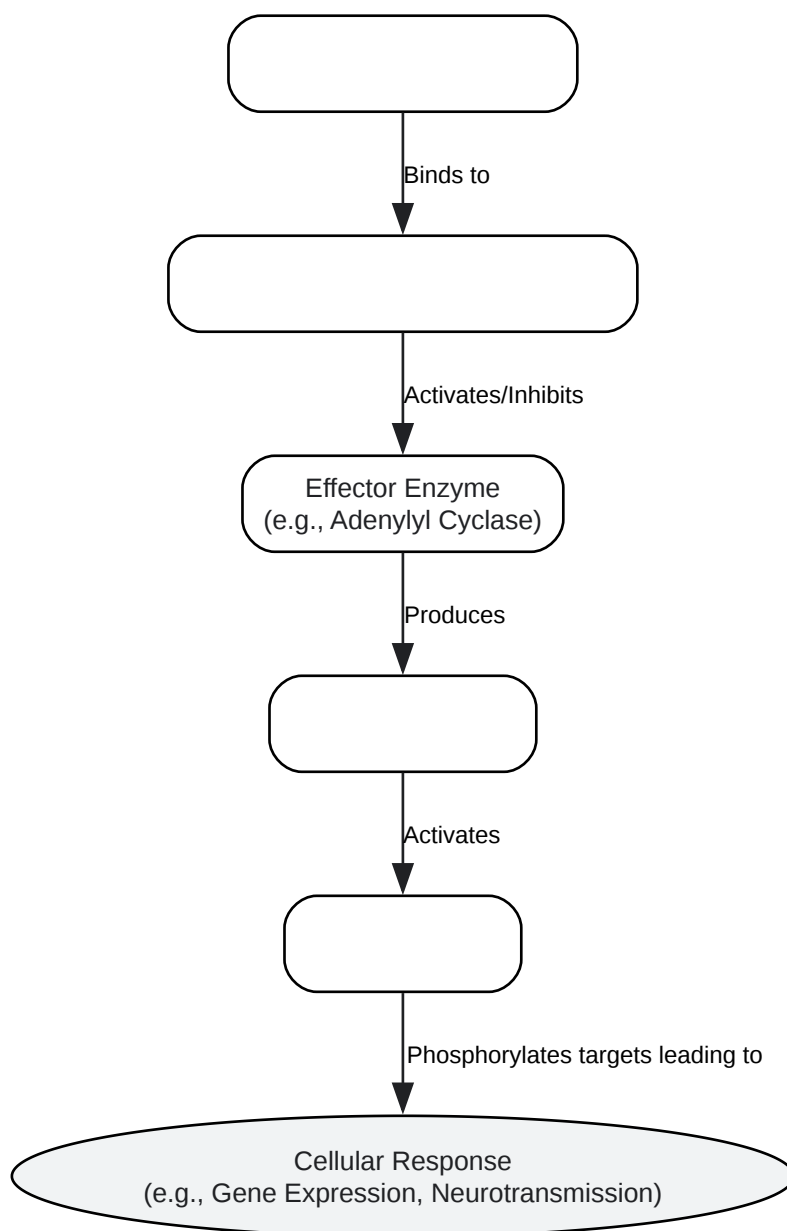
Biological Activity and Potential

Direct experimental data on the biological activity of **N-Methylindcarpine** is scarce. However, the broader class of aporphine alkaloids, to which it belongs, is well-studied and exhibits a wide range of pharmacological effects. This provides a basis for predicting the potential areas of interest for **N-Methylindcarpine** research.

Aporphine alkaloids are known to possess various biological activities, including:

- **Anticancer Properties:** Many aporphine alkaloids have demonstrated cytotoxic effects against various cancer cell lines.^{[1][2][6]} For instance, a related compound isolated from the same plant, (+)-N-(2-Hydroxypropyl)indcarpine, exhibited cytotoxic activity against P-388 murine leukemia cells.^{[1][2][6]}
- **Central Nervous System (CNS) Activity:** Aporphine alkaloids can act as ligands for dopamine and serotonin receptors, suggesting potential applications in neurological and psychiatric research.^{[7][8]}
- **Anti-inflammatory and Antioxidant Effects:** Extracts from *Actinodaphne pruinosa*, the source of **N-Methylindcarpine**, have shown significant antioxidant and anti-inflammatory activities.^{[3][4][9]}

The potential mechanism of action for aporphine alkaloids often involves their interaction with various cellular targets. A simplified representation of a potential signaling pathway that could be influenced by aporphine alkaloids is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Natural aporphine alkaloids: A comprehensive review of phytochemistry, pharmacokinetics, anticancer activities, and clinical application - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. ajol.info [ajol.info]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. Natural Aporphine Alkaloids with Potential to Impact Metabolic Syndrome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. [hilarispublisher.com](https://www.hilarispublisher.com) [[hilarispublisher.com](https://www.hilarispublisher.com)]
- 8. Aporphine - Wikipedia [en.wikipedia.org]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [N-Methylindcarpine: A Technical Overview for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15589377/docs#n-methylindcarpine-a-technical-overview-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)